

Application Notes and Protocols: trans-4-Methylcyclohexanecarboxylic Acid in Cosmetic Formulations

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

Cat. No.: B089276

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An Examination of the Role of trans-4-Methylcyclohexanecarboxylic Acid in Cosmetic Science and a Clarification of its Distinction from Tranexamic Acid

Introduction and Statement of Purpose

These application notes serve to elucidate the current understanding of trans-4-Methylcyclohexanecarboxylic acid (CAS 13064-83-0) within the field of cosmetic science. Initial inquiries into this compound often reveal ambiguity and a significant overlap in search results with the well-established cosmetic ingredient, tranexamic acid (trans-4-aminomethylcyclohexanecarboxylic acid). This document aims to:

- Present the available scientific and safety data for trans-4-Methylcyclohexanecarboxylic acid.
- Highlight the notable absence of specific, publicly available data on its efficacy and mechanism of action in cosmetic applications.
- Provide a clear and detailed distinction between trans-4-Methylcyclohexanecarboxylic acid and tranexamic acid to prevent formulation errors and guide research efforts accurately.

- Offer detailed application protocols and mechanistic insights for tranexamic acid as an illustrative example of the type of data required for cosmetic ingredient validation.

trans-4-Methylcyclohexanecarboxylic Acid: Current Status and Data

trans-4-Methylcyclohexanecarboxylic acid is a fine chemical recognized for its utility as an organic building block and pharmaceutical intermediate.^{[1][2]} While its application in the cosmetic industry is often mentioned in general terms—suggesting a role in enhancing product texture, stability, or overall performance—specific, peer-reviewed studies demonstrating its efficacy as a skin-active ingredient are not readily available in the public domain.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of trans-4-Methylcyclohexanecarboxylic acid is provided in Table 1.

Property	Value	Reference(s)
CAS Number	13064-83-0	^{[1][3]}
Molecular Formula	C ₈ H ₁₄ O ₂	^[4]
Molecular Weight	142.20 g/mol	^{[3][4]}
Appearance	White crystalline powder	^[1]
Melting Point	109-111 °C	^[3]
Solubility	Sparingly soluble in water	
Synonyms	4-Methylcyclohexane-1-carboxylic acid (trans-isomer)	^[4]

Safety and Handling

Available safety data indicates that trans-4-Methylcyclohexanecarboxylic acid may cause skin and eye irritation.^[4] Standard laboratory personal protective equipment, including gloves and eye protection, is recommended during handling.^[3]

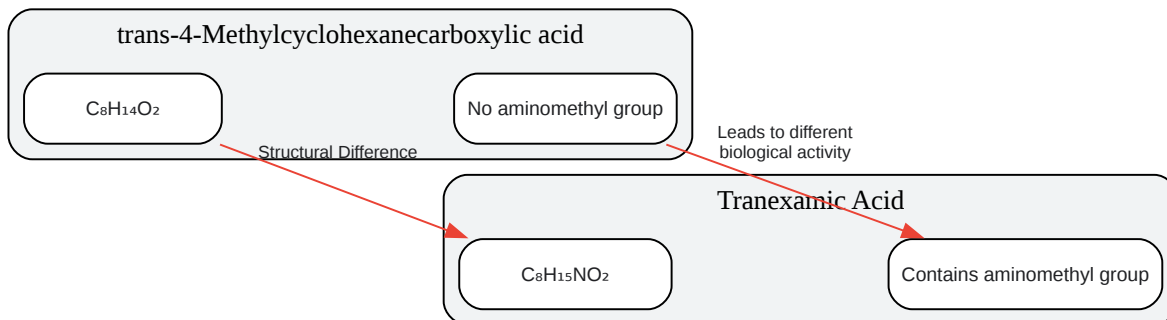
Cosmetic Application Data: A Critical Gap

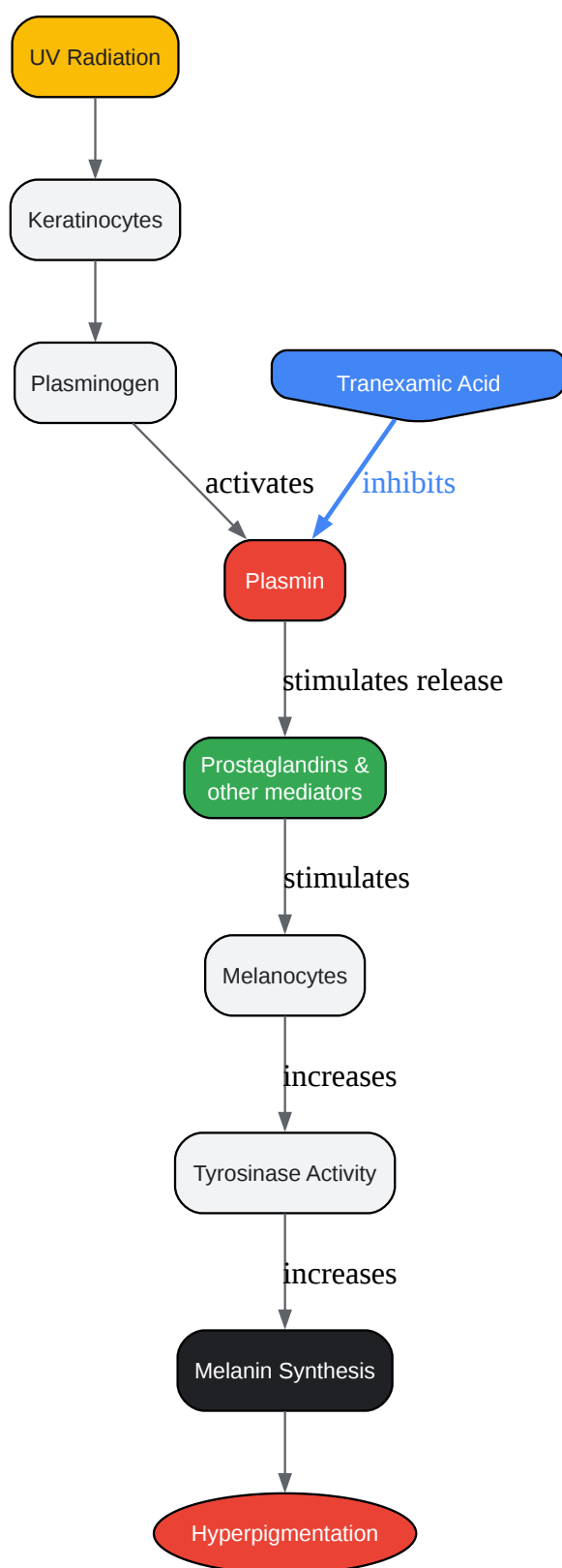
Despite its mention as a cosmetic ingredient, a thorough review of scientific literature and patent databases reveals a significant lack of quantitative data on the use of **trans-4-Methylcyclohexanecarboxylic acid** for specific skin benefits. There are no readily available studies detailing its mechanism of action, optimal concentration range, or clinical efficacy for common cosmetic concerns such as hyperpigmentation, inflammation, or skin barrier repair.

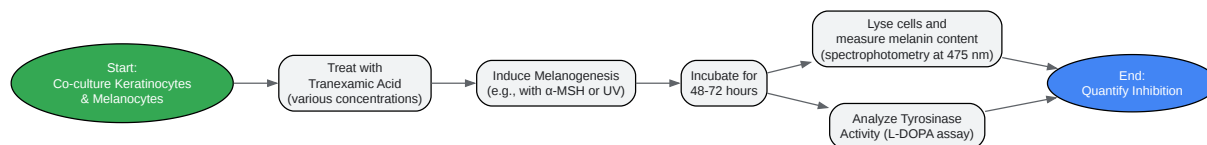
Distinguishing from Tranexamic Acid: A Crucial Clarification

The structural similarity in the naming of **trans-4-Methylcyclohexanecarboxylic acid** and tranexamic acid (trans-4-aminomethylcyclohexanecarboxylic acid) is a significant source of confusion. However, the presence of an aminomethyl group in tranexamic acid confers distinct biological activities that are well-documented in cosmetic science.

Logical Relationship: Chemical Structures







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